

An In-depth Technical Guide to the Physical Properties of Methyl 3-methoxypropionate

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Compound of Interest

Compound Name: Methyl 3-methoxypropionate

Cat. No.: B1294447

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key physical properties of **Methyl 3-methoxypropionate**, specifically its boiling point and density. The information is compiled from various sources to ensure accuracy and relevance for scientific and research applications.

Physical Properties Data

The following table summarizes the quantitative physical properties of **Methyl 3-methoxypropionate**.

Physical Property	Value	Conditions
Boiling Point	142-143 °C	At 760 mmHg[1]
144 °C	Not specified	
Density	1.009 g/mL	At 25 °C[1]
1.01 g/mL	Not specified	

Experimental Protocols

Detailed experimental protocols for the determination of the boiling point and density of **Methyl 3-methoxypropionate** are not readily available in the public domain. However, standard

methodologies for determining these properties for liquid esters are well-established.

Boiling Point Determination (General Protocol)

The boiling point of a liquid can be determined using several methods, including distillation and the Thiele tube method. The distillation method is suitable when a larger quantity of the substance is available for purification.

- **Apparatus Setup:** A simple distillation apparatus is assembled, consisting of a distilling flask, a condenser, a receiving flask, and a thermometer. The thermometer bulb should be positioned just below the side arm of the distilling flask to accurately measure the temperature of the vapor that is in equilibrium with the boiling liquid.
- **Procedure:**
 - The liquid sample (**Methyl 3-methoxypropionate**) is placed in the distilling flask along with boiling chips to ensure smooth boiling.
 - The flask is heated gently.
 - As the liquid boils, the vapor travels into the condenser, where it is cooled and condenses back into a liquid, which is then collected in the receiving flask.
 - The temperature is recorded when the distillation rate is steady and the thermometer reading is constant. This constant temperature is the boiling point of the liquid.

Density Determination (General Protocol)

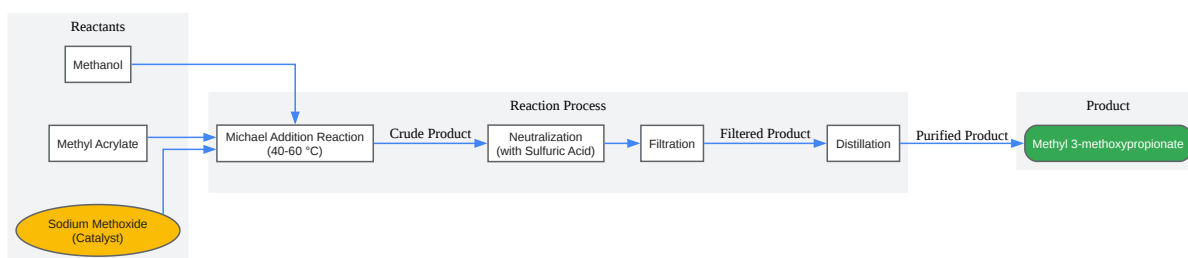
The density of a liquid can be determined using a pycnometer or a graduated cylinder and a balance. The pycnometer method offers higher precision.

- **Apparatus:** A pycnometer (a flask with a specific volume), a balance, and a thermostatically controlled water bath.
- **Procedure:**
 - The empty pycnometer is cleaned, dried, and weighed.

- The pycnometer is then filled with the liquid sample (**Methyl 3-methoxypropionate**) and placed in a water bath at a specific temperature (e.g., 25 °C) until it reaches thermal equilibrium.
- Any excess liquid is removed, and the outside of the pycnometer is carefully dried.
- The filled pycnometer is weighed.
- The weight of the liquid is determined by subtracting the weight of the empty pycnometer.
- The density is calculated by dividing the mass of the liquid by the known volume of the pycnometer.

Synthesis Workflow

The following diagram illustrates a common industrial synthesis method for **Methyl 3-methoxypropionate**, which involves the Michael addition of methanol to methyl acrylate.



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Caption: Workflow for the synthesis of **Methyl 3-methoxypropionate**.

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References

- 1. Methyl 3-methoxypropionate | 3852-09-3 [chemicalbook.com]
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